

An In-depth Technical Guide to the Applications of Isopropyl Butyrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Isopropyl butyrate

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Isopropyl butyrate, a fatty acid ester with the chemical formula $C_7H_{14}O_2$, is a versatile compound utilized across various industries, primarily for its characteristic fruity aroma.^{[1][2]} This guide provides a comprehensive overview of its applications, supported by key data, experimental methodologies, and process visualizations for researchers, scientists, and professionals in drug development.

Section 1: Chemical and Physical Properties

Isopropyl butyrate is a colorless liquid characterized by a sweet, fruity, and ethereal odor, often compared to pineapple and ripe fruit.^[2] It is less dense than water and its vapors are heavier than air.^{[1][3]} This ester is flammable and slightly soluble in water.^{[2][3]}

Table 1: Physical and Chemical Properties of **Isopropyl Butyrate**

Property	Value	Reference
Molecular Weight	130.18 g/mol	[1]
IUPAC Name	propan-2-yl butanoate	[1]
CAS Number	638-11-9	[1]
Boiling Point	130-131 °C	[1]
Density	0.859 - 0.869 g/mL at 20-25 °C	[1]
Refractive Index	1.390 - 1.396 at 20 °C	[1][2]
Flash Point	24 - 30 °C	[2]
Vapor Pressure	6 - 9.684 mmHg at 20-25 °C	[2]
Solubility in Water	Very slightly soluble	[2]
FEMA Number	2935	[1]
JECFA Number	307	[1]

Section 2: Applications

The primary applications of **isopropyl butyrate** stem from its organoleptic properties. It is widely used as a flavoring agent and a fragrance ingredient.

2.1 Food and Beverage Industry

As a flavoring agent, **isopropyl butyrate** is designated as Generally Recognized as Safe (GRAS) by the Flavor and Extract Manufacturers Association (FEMA).[2] It imparts a fruity, pungent taste profile and is used in a variety of products.[1]

- Confectionery: Used in hard and soft candies, chewing gum, and other sweets to provide a fruity flavor.
- Beverages: Incorporated into fruit juices, soft drinks, and alcoholic beverages to enhance or impart a fruity character.[4]

- Dairy Products: Utilized in ice cream, yogurt, and flavored milk to create fruity taste profiles.
[4]

2.2 Fragrance Industry

In the fragrance industry, **isopropyl butyrate** is valued for its diffusive, sweet, and fruity notes. It is used in a wide range of products to provide a fresh and fruity top note.[4]

- Perfumes and Colognes: Incorporated into fine fragrances for its uplifting and fruity character.[4]
- Personal Care Products: Added to lotions, creams, shampoos, and body mists for its pleasant aroma.[4]
- Household Products: Used in air fresheners, scented candles, and cleaning products to impart a fresh and fruity scent.[4]

The recommended usage level for **isopropyl butyrate** in fragrance concentrates can be up to 5.0%.[2]

2.3 Pharmaceutical and Research Applications

While less common, **isopropyl butyrate** has been investigated for specific pharmaceutical and research applications.

- Solvent: It can be used as a solvent in certain formulations.[1][3]
- Intravaginal Taggant: **Isopropyl butyrate** has been used as an intravaginal taggant in studies of a "breath test" for vaginal gel use, demonstrating a potential role in drug delivery and formulation studies.[5]

2.4 Other Industrial Uses

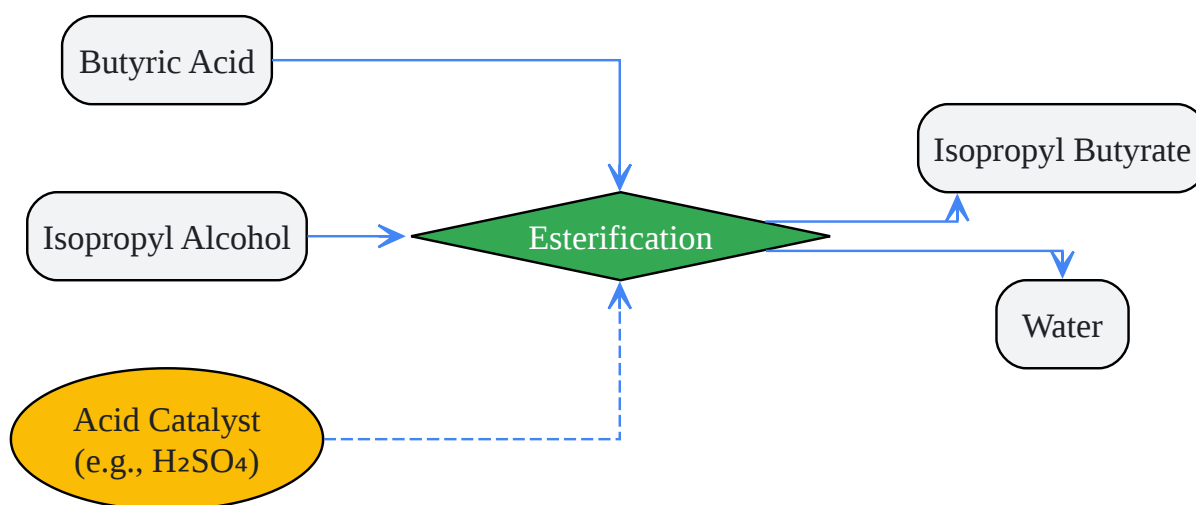
Isopropyl butyrate also finds use as a solvent in various industrial processes.[1][3]

Section 3: Synthesis of Isopropyl Butyrate

Isopropyl butyrate can be synthesized through both chemical and biocatalytic methods.

3.1 Chemical Synthesis

The conventional chemical synthesis involves the esterification of butyric acid with isopropyl alcohol. This reaction is typically catalyzed by a strong acid, such as sulfuric acid or hydrochloric acid.

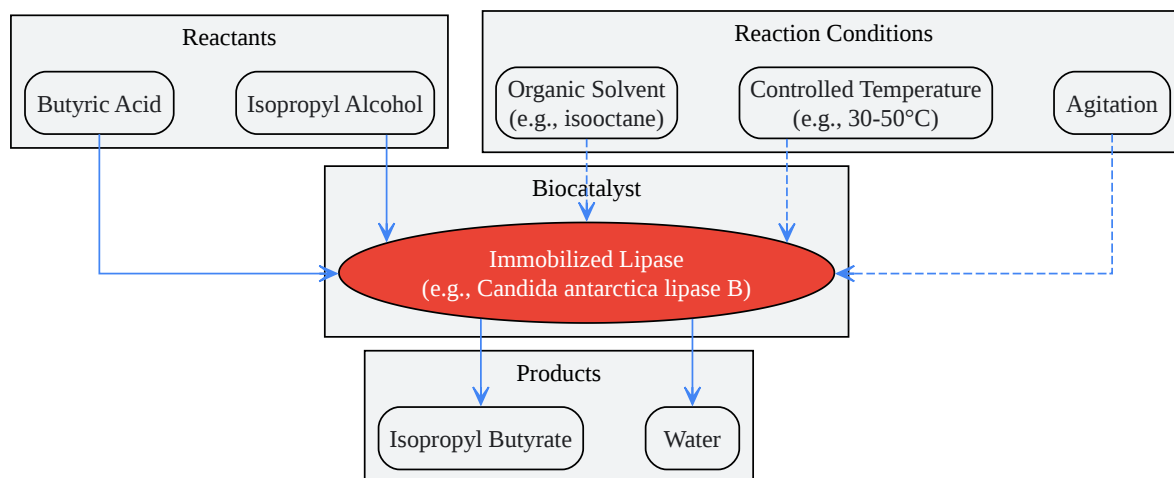


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A diagram illustrating the chemical synthesis of **isopropyl butyrate**.

3.2 Biocatalytic Synthesis

Biocatalytic synthesis, using enzymes such as lipases, is gaining attention as a more environmentally friendly alternative to chemical synthesis.^[6] This method avoids the use of harsh acids and high temperatures.^[6]



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A workflow for the biocatalytic synthesis of **isopropyl butyrate**.

Section 4: Experimental Protocols

4.1 General Protocol for Biocatalytic Synthesis of Alkyl Butyrates

The following is a general protocol for the synthesis of alkyl butyrates using an immobilized cutinase, which can be adapted for **isopropyl butyrate** production.

- **Enzyme Immobilization:** A recombinant cutinase is overexpressed and the cell-free extract is obtained. A methacrylate-divinylbenzene resin is washed with methanol, and the cell-free extract is added to the resin for immobilization.[6]
- **Esterification Reaction:**
 - In a screw-capped vial, combine an organic solvent (e.g., isooctane), butyric acid (e.g., 100 mM), and an alcohol (e.g., isopropanol, 100 mM).
 - Add the immobilized enzyme (e.g., 20 mg of immRcut) to the reaction mixture.[6]

- Incubate the reaction at a controlled temperature (e.g., 30°C) with agitation (e.g., 140 rpm) for a specified duration (e.g., 24 hours).[6]
- Analysis: The production of the ester can be monitored using gas chromatography (GC).

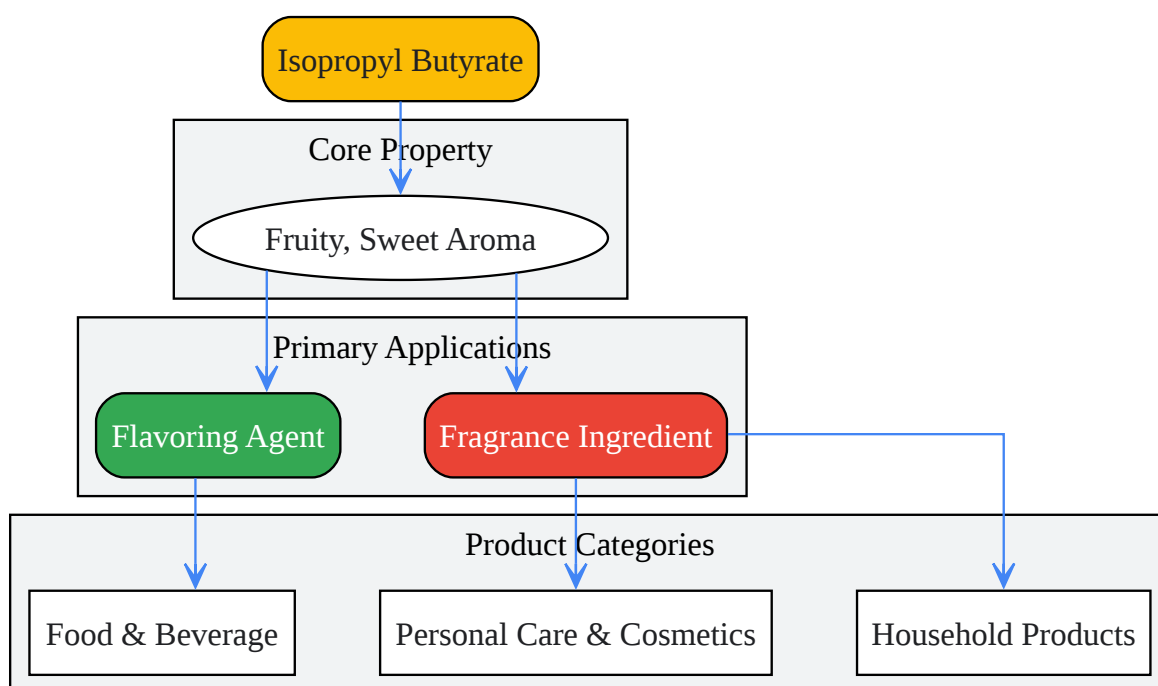
Table 2: Example of Substrate Concentrations for Butyl Butyrate Synthesis

Butyric Acid Concentration	1-Butanol Concentration	Solvent
50 mM - 250 mM	100 mM	Isooctane
100 mM	50 mM - 250 mM	Isooctane

Note: This data is for butyl butyrate synthesis and serves as an illustrative example of substrate concentration ranges that could be optimized for **isopropyl butyrate** synthesis.[6]

Section 5: Logical Relationships in Applications

The applications of **isopropyl butyrate** are logically driven by its primary characteristic: its pleasant, fruity aroma.



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A diagram showing the logical flow from the core property of **isopropyl butyrate** to its applications.

Section 6: Safety and Handling

Isopropyl butyrate is a flammable liquid and should be handled with appropriate safety precautions.^{[1][3]} It may cause skin and eye irritation.^[1]

- Storage: Store in a cool, dry, well-ventilated area away from sources of ignition.^[4]
- Handling: Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves and safety glasses.^[4]
- Spills: In case of a spill, eliminate all ignition sources and absorb the spill with a non-combustible material.^[3]

This technical guide provides a foundational understanding of **isopropyl butyrate's** applications, synthesis, and properties. Further research into specific formulation parameters and optimization of synthesis protocols can build upon the information presented herein.

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References

1. Isopropyl butyrate | C7H14O2 | CID 61184 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. isopropyl butyrate, 638-11-9 [thegoodscentscompany.com]
3. ISOPROPYL BUTYRATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
4. Isopropyl Butyrate | 638-11-9 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
5. ISOPROPYL BUTYRATE | 638-11-9 [chemicalbook.com]
6. Synthesis of Short-Chain Alkyl Butyrate through Esterification Reaction Using Immobilized Rhodococcus Cutinase and Analysis of Substrate Specificity through Molecular Docking -

PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [An In-depth Technical Guide to the Applications of Isopropyl Butyrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1217352#literature-review-on-isopropyl-butyrate-applications]

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